

Ethnic Disparities in Hepatocellular Carcinoma Risk: A Comparative Analysis of the Taiwanese Population

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Taipei, Taiwan – October 29, 2025 – A comprehensive review of studies focusing on the Taiwanese population reveals significant ethnic disparities in risk factors for hepatocellular carcinoma (HCC), the most common type of liver cancer. This analysis, compiling data from various Taiwanese health cohorts, highlights distinct differences in viral, metabolic, and lifestyle-related risk profiles between the majority Han Chinese population and various indigenous groups. These findings underscore the need for ethnically-tailored strategies for HCC prevention and screening.

This comparison guide synthesizes the available data to provide researchers, scientists, and drug development professionals with a clear overview of these ethnic variations in HCC risk. The primary ethnic groups discussed include the Han Chinese (with subgroups such as Minnan and Hakka) and the indigenous populations of Taiwan.

Key Comparative Findings on HCC Risk Factors

The prevalence and impact of major HCC risk factors show considerable variation across different ethnic groups in Taiwan. The following tables summarize the quantitative data from multiple studies, offering a side-by-side comparison.

Table 1: Prevalence of Viral Hepatitis B and C in Different Taiwanese Ethnic Groups

Ethnic Group	HBV Infection Rate	HBV Carrier Rate	HCV Infection Rate	Study Population/Notes
Han Chinese				
Minnan	15.1%	-	-	Higher proportion of Minnan population correlated with higher HCC incidence[1]
Hakka	11.4%	-	-	[1]
Mainlander	6.6%	-	-	[1]
Indigenous				
Atayal	92.3%	20.8%	-	[2]
Ami	49.1%	5.3%	-	[2]
General Indigenous	-	-	Higher in some villages	Geographic factors noted as important for HCV infection[2]

Table 2: Comparison of Metabolic and Lifestyle Risk Factors between Han Chinese and Indigenous Taiwanese

Risk Factor	Han Chinese	Indigenous (Tsou)	Notes
Metabolic Syndrome	29.1%	54.0%	Indigenous Tsou have a 2.62 times higher adjusted risk of developing metabolic syndrome[3][4]
Obesity	23.2%	54.0%	Based on Asian BMI criteria[3][4]
Alcohol Consumption	13.6%	17.5%	[3][4]
Fried Food Intake	4.4%	6.4%	[3][4]

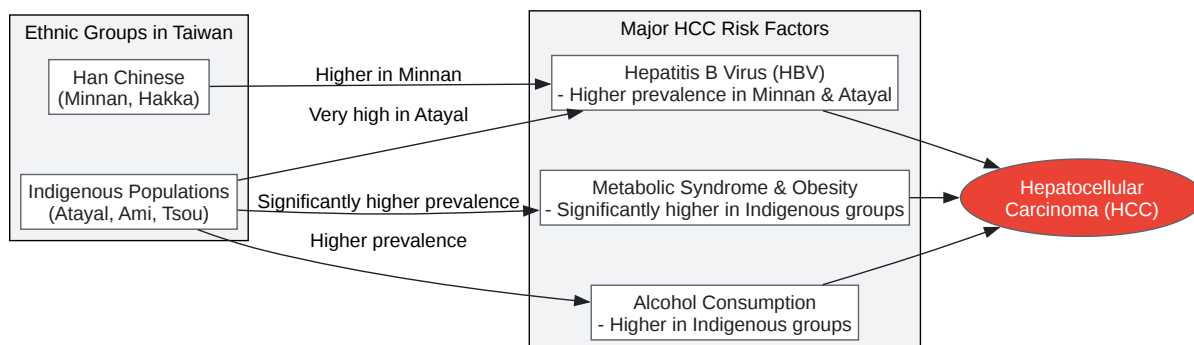
Experimental Methodologies

The data presented is derived from cross-sectional and community-based studies conducted in Taiwan. The methodologies employed in these studies include:

- **Viral Hepatitis Screening:** Serological assays were used to detect hepatitis B surface antigen (HBsAg) and antibodies to hepatitis C virus (anti-HCV) from blood samples.
- **Metabolic Syndrome Diagnosis:** Diagnosis was based on the criteria set by the Department of Health in Taiwan, which typically includes measurements of waist circumference, blood pressure, fasting glucose, triglycerides, and HDL cholesterol.
- **Lifestyle Factor Assessment:** Information on alcohol consumption and dietary habits was collected through standardized questionnaires administered during community health surveys.
- **Ethnic Classification:** Ethnicity was determined based on self-reported ancestry or official household registration records.

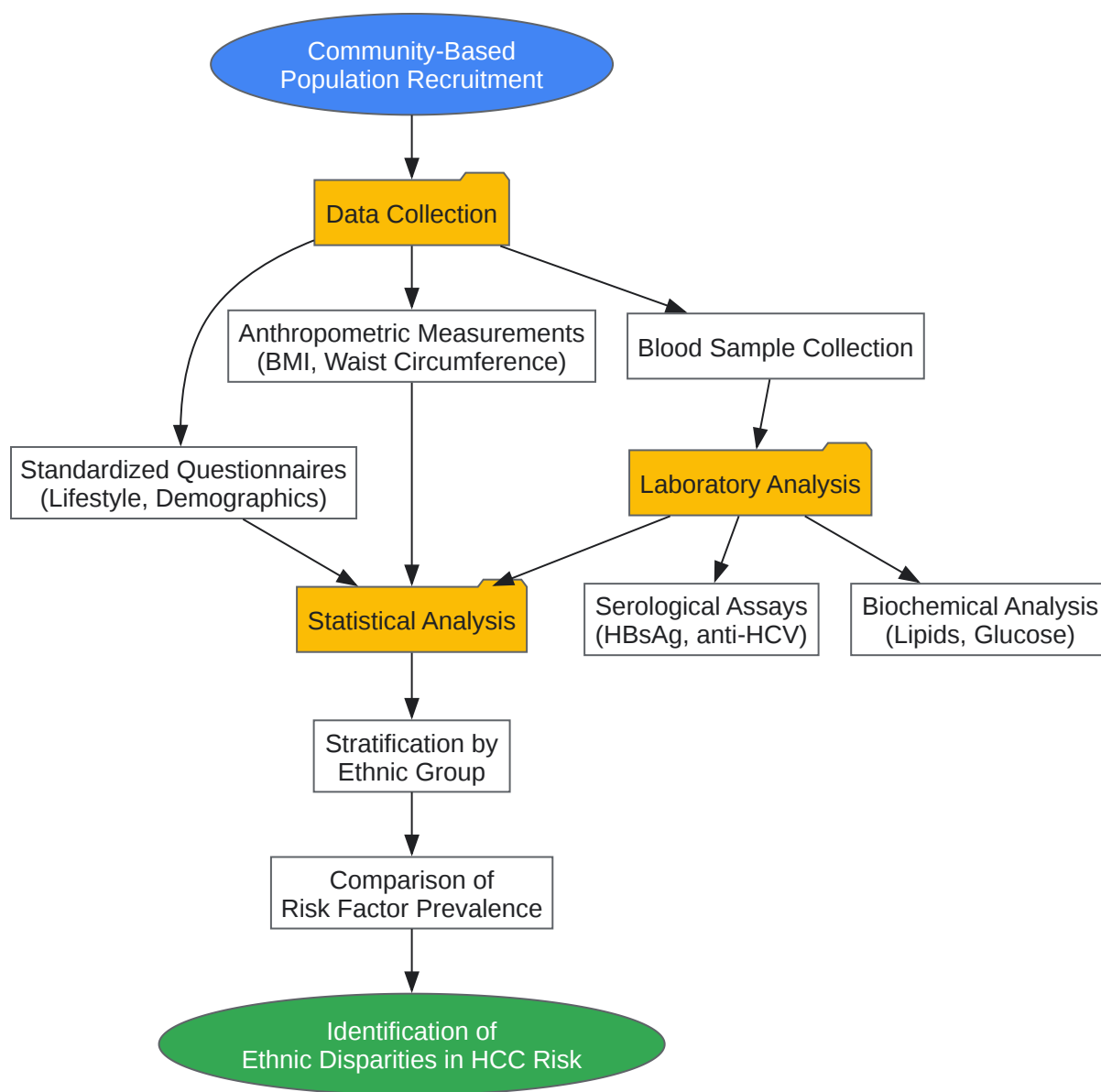
Visualizing the Pathways and Relationships

The following diagrams illustrate the key relationships between ethnicity, risk factors, and HCC development based on the compiled data.



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Caption: Logical relationship between ethnicity, key risk factors, and HCC in Taiwan.



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Caption: Generalized workflow for epidemiological studies on HCC risk factors in Taiwan.

Conclusion

The evidence strongly indicates that risk factors for hepatocellular carcinoma are not uniformly distributed across the Taiwanese population. Indigenous groups appear to bear a disproportionately higher burden of metabolic syndrome and obesity, which are increasingly recognized as significant contributors to HCC. In contrast, while viral hepatitis remains a critical risk factor for all ethnic groups, certain subgroups like the Minnan Han Chinese and the Atayal indigenous people show a particularly high prevalence of HBV infection.

These findings highlight the importance of considering ethnic background in public health interventions aimed at reducing the incidence of HCC in Taiwan. Future research should focus on the interplay between genetic predispositions and environmental factors within these distinct ethnic groups to develop more effective and targeted prevention and treatment strategies.

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References

- 1. Ethnic-specific prevalence of hepatitis B/C virus infection in Pin-Jen, Taiwan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ethnic and geographic variations in the prevalence of hepatitis A, B and C among aboriginal villages in Hualien, Taiwan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Ethnic disparity in metabolic syndrome and related obesity and health behavior: a community study in Taiwan - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ethnic disparity in metabolic syndrome and related obesity and health behavior: a community study in Taiwan - PubMed [pubmed.ncbi.nlm.nih.gov]
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